

Personal protective equipment for handling DDO-02005

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Compound of Interest

Compound Name: DDO-02005

Cat. No.: B11934908

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Essential Safety and Handling Guide for DDO-02005

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **DDO-02005**, a potent Kv1.5 potassium channel inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Chemical Identification and Properties

Property	Value
Product Name	DDO-02005
CAS Number	1186049-44-4
Molecular Formula	C ₂₁ H ₂₇ Cl ₂ N ₃ O ₂
Molecular Weight	424.37 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

While a specific hazard classification for **DDO-02005** is not detailed in the provided search results, standard laboratory precautions for handling chemical compounds of unknown toxicity should be strictly followed. The recommended Personal Protective Equipment (PPE) is outlined below.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat.
Respiratory Protection	Not required under normal conditions of use. If dusts are generated, a NIOSH-approved respirator is recommended.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **DDO-02005** and the safety of laboratory personnel.

Aspect	Guideline
Handling	Avoid contact with skin and eyes. Wash hands thoroughly after handling.
Storage	Store in a tightly closed container in a dry and well-ventilated place.

Emergency Procedures

In the event of accidental exposure, immediate action is required.

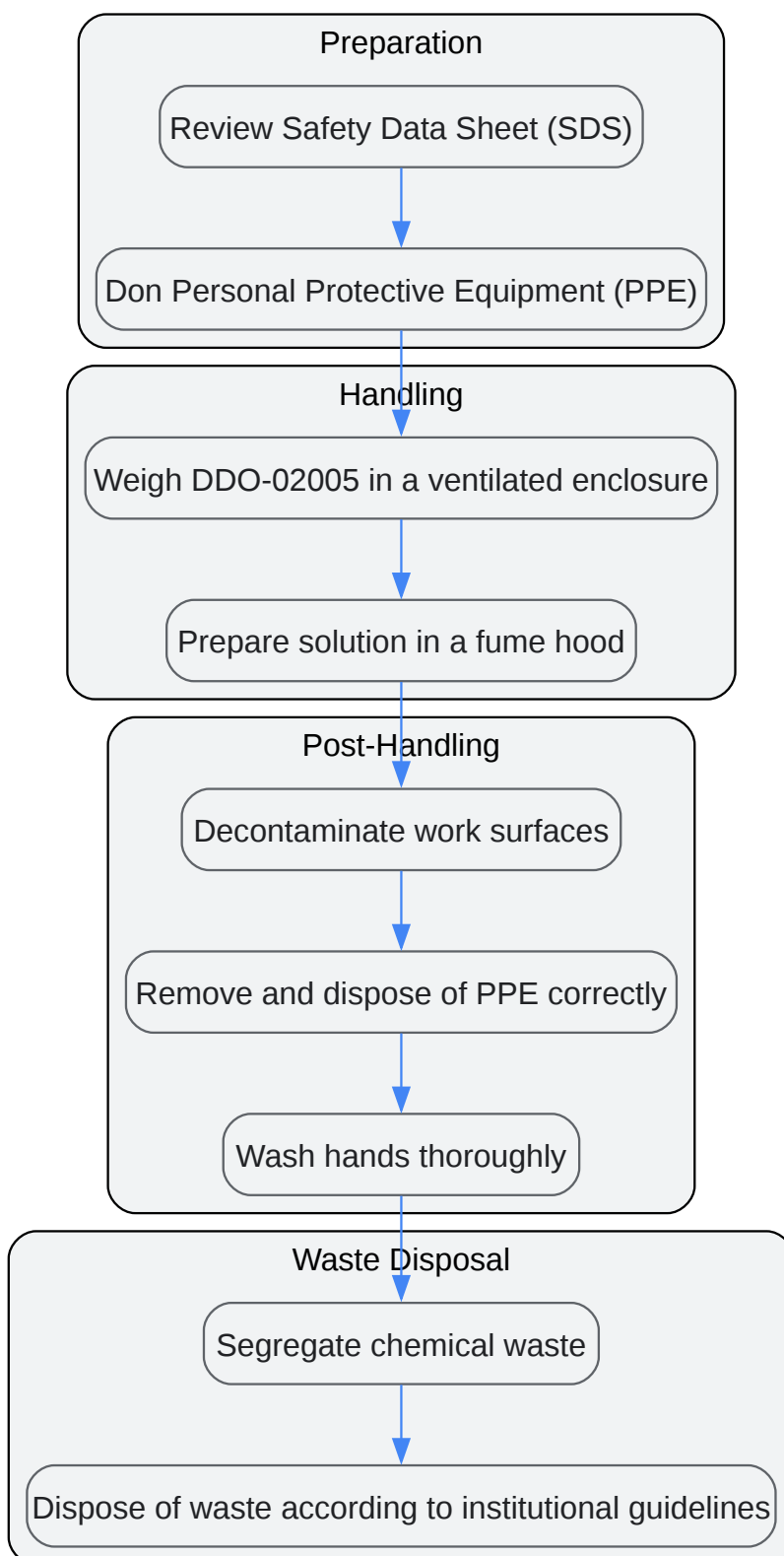
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen.
Skin Contact	Immediately wash off with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.

Disposal Plan

Dispose of **DDO-02005** and its containers in accordance with local, state, and federal regulations. It is recommended to contact a licensed professional waste disposal service.

Operational Workflow for Handling DDO-02005

The following diagram outlines the standard operational workflow for safely handling **DDO-02005** in a laboratory setting.



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*Workflow for Safe Handling of **DDO-02005**.*

- To cite this document: BenchChem. [Personal protective equipment for handling DDO-02005]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11934908#personal-protective-equipment-for-handling-ddo-02005]

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